

What is the molecular formula of C.I. Acid Black 94?

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Compound of Interest

Compound Name: C.I. Acid Black 94

Cat. No.: B15553249

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C.I. Acid Black 94: A Technical Overview

Molecular Formula: $C_{41}H_{29}N_8Na_3O_{11}S_3$

This document provides a technical overview of **C.I. Acid Black 94**, a trisazo class acid dye. While primarily utilized in the textile and leather industries, this guide consolidates the available chemical and manufacturing data. Information regarding its specific applications in biomedical research, drug development, or detailed experimental protocols is limited in publicly accessible literature.

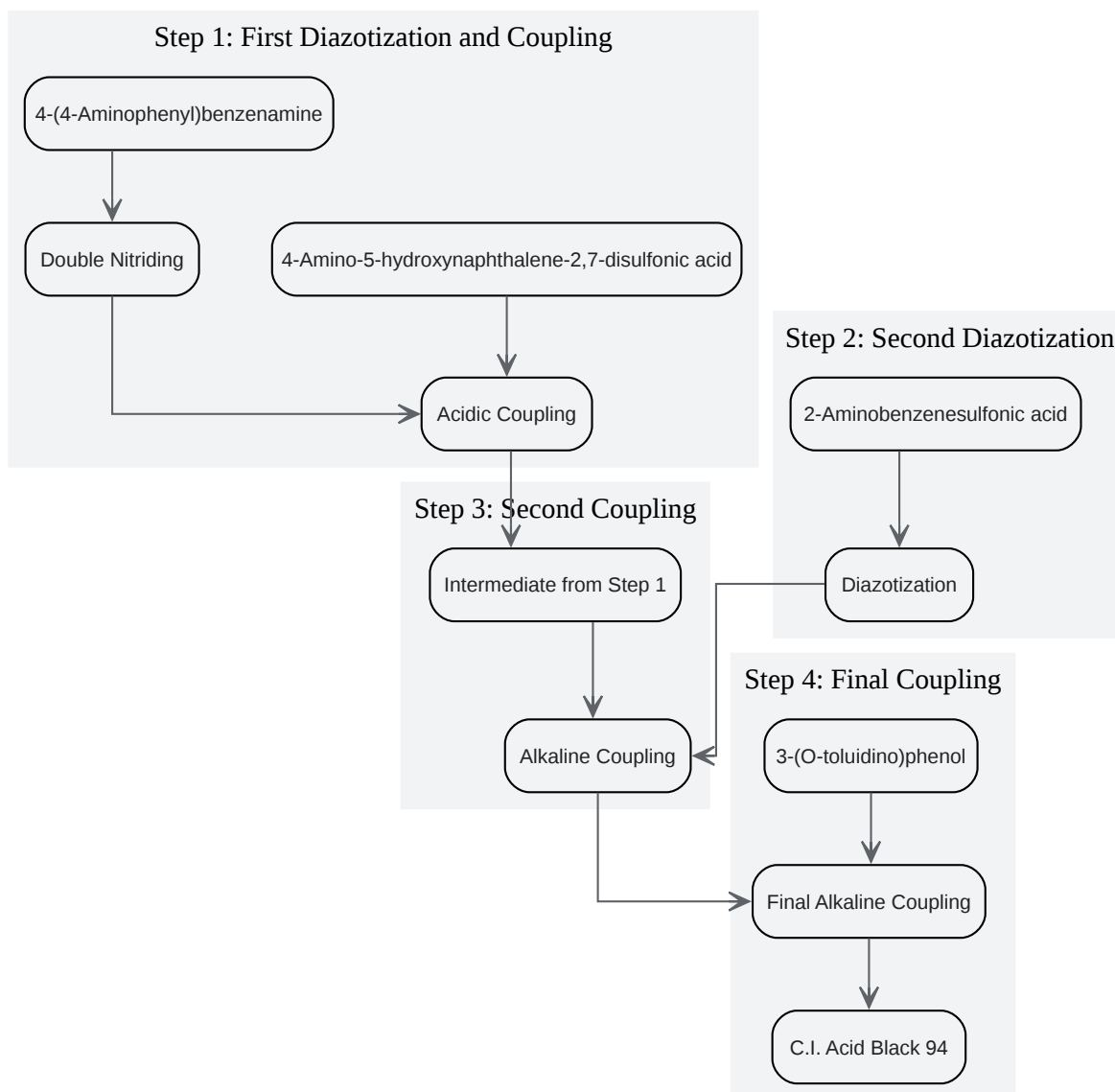
Chemical and Physical Properties

The fundamental chemical and physical properties of **C.I. Acid Black 94** are summarized below.

Property	Value	Reference
C.I. Name	Acid Black 94	
C.I. Number	30336	
Molecular Formula	$C_{41}H_{29}N_8Na_3O_{11}S_3$	
Molecular Weight	974.88 g/mol	
CAS Registry Number	6358-80-1	
Molecular Structure Class	Trisazo	
Physical Appearance	Blu-ray black powder	
Solubility	Soluble in water	
Behavior in Strong Acid	Turns dark purple in sulfuric acid	

Manufacturing Process

The synthesis of **C.I. Acid Black 94** involves a multi-step process utilizing diazo coupling reactions. A logical workflow of the manufacturing process is outlined below.



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Manufacturing workflow for **C.I. Acid Black 94**.

Applications

The primary applications of **C.I. Acid Black 94** are in industrial dyeing processes.

- Textile Industry: Used for dyeing and printing on wool and silk fabrics.
- Leather Industry: Employed for coloring leather.

While some commercial suppliers mention that dyes, in general, are tools in biological experiments for observing cell structures and tracking biomolecules, specific in-depth research applications, experimental protocols, or involvement in signaling pathways for **C.I. Acid Black 94** are not detailed in the available scientific literature.[1] Therefore, a comprehensive guide for researchers, scientists, and drug development professionals on its use in these fields cannot be provided at this time.

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References

- 1. medchemexpress.com [medchemexpress.com]
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